

Application Notes and Protocols: KRAS Inhibitor-9 Solubility and Handling

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Compound of Interest

Compound Name: KRAS inhibitor-9

Cat. No.: B2470116

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These application notes provide detailed information and protocols for the solubility and use of two distinct compounds commonly referred to as "**KRAS inhibitor-9**". It is crucial for researchers to verify the specific compound of interest by its CAS number to ensure the correct handling and interpretation of experimental results.

Compound Identification

Two separate small molecules are identified in scientific literature and commercial sources as "**KRAS inhibitor-9**". Their properties are distinct, and they target different aspects of KRAS biology.

Identifier	KRAS inhibitor-9	K-Ras(G12C) inhibitor 9
CAS Number	300809-71-6	1469337-91-4
Molecular Formula	C ₁₃ H ₉ ClN ₂ S ₂	C ₁₆ H ₂₁ ClIN ₃ O ₄ S
Molecular Weight	292.81 g/mol	513.78 g/mol
Mechanism of Action	Blocks the formation of GTP-KRAS[1][2].	Allosteric inhibitor of oncogenic K-Ras(G12C)[3][4].

Solubility in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for both inhibitors. However, their solubility limits differ significantly.

Compound	CAS Number	Reported Solubility in DMSO	Molar Concentration	Source
KRAS inhibitor-9	300809-71-6	250 mg/mL	853.80 mM	[1][5]
K-Ras(G12C) inhibitor 9	1469337-91-4	53 mg/mL	103.15 mM	[3]
≥ 40 mg/mL	≥ 77.85 mM	[6]		
~12 mg/mL	~23.36 mM	[7][8]		

Note: The variability in reported solubility for K-Ras(G12C) inhibitor 9 may be due to differences in compound purity, ambient temperature, and the use of fresh versus moisture-absorbed DMSO. It is recommended to use fresh, anhydrous DMSO for optimal dissolution[3].

Experimental Protocols

Preparation of Stock Solutions in DMSO

Materials:

- **KRAS inhibitor-9** (CAS 300809-71-6) or **K-Ras(G12C) inhibitor 9** (CAS 1469337-91-4) powder
- Anhydrous DMSO
- Sterile, amber glass vials or polypropylene tubes
- Vortex mixer
- Ultrasonic bath (optional, but recommended for higher concentrations)

Protocol:

- Bring the inhibitor powder and anhydrous DMSO to room temperature.

- Weigh the desired amount of the inhibitor powder in a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM).
- Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- For higher concentrations or if the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes[1][5]. Gentle warming to 37°C can also aid in the dissolution of **KRAS inhibitor-9** (CAS 300809-71-6)[1].
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C or -80°C for long-term stability. MedChemExpress suggests that for **KRAS inhibitor-9** (CAS 300809-71-6), stock solutions can be stored at -80°C for up to 2 years and at -20°C for up to 1 year[2]. For K-Ras(G12C) inhibitor 9 (CAS 1469337-91-4), Selleck Chemicals suggests storage at -80°C for up to 1 year and at -20°C for up to 1 month in solvent[3].

Preparation of Working Solutions

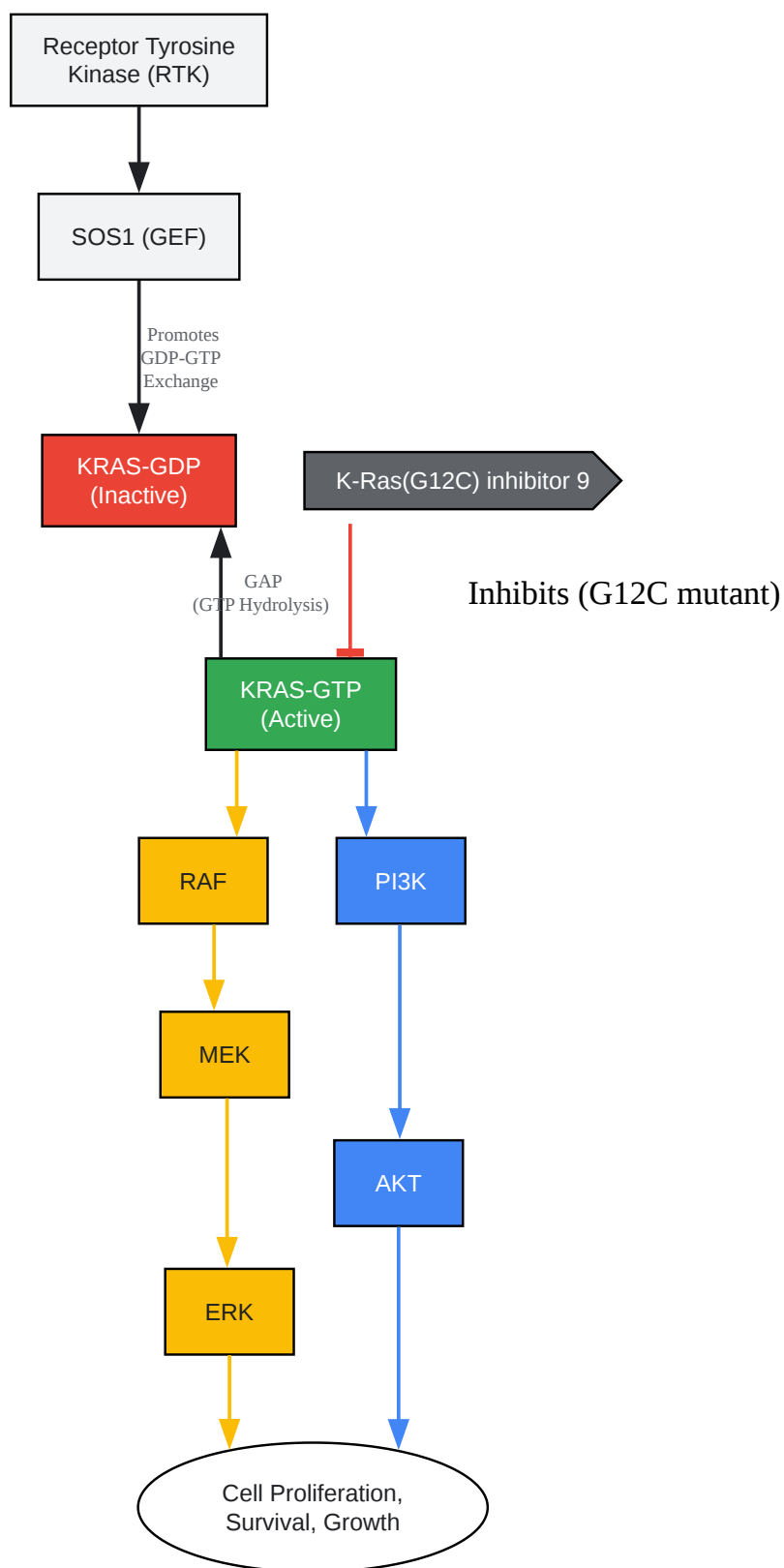
Protocol:

- Thaw a single-use aliquot of the DMSO stock solution at room temperature.
- Dilute the stock solution to the final desired concentration using the appropriate cell culture medium or assay buffer.
- Mix the working solution thoroughly by gentle pipetting or brief vortexing.
- It is recommended to prepare working solutions fresh for each experiment and not to store them for extended periods.

Signaling Pathways and Experimental Workflow

KRAS Signaling Pathway Overview

KRAS is a small GTPase that acts as a molecular switch in intracellular signaling. In its active, GTP-bound state, it stimulates downstream effector pathways, most notably the MAPK/ERK and PI3K/AKT pathways, which drive cell proliferation, survival, and differentiation. Mutations in KRAS, such as G12C, can lock the protein in a constitutively active state, leading to uncontrolled cell growth and tumorigenesis.

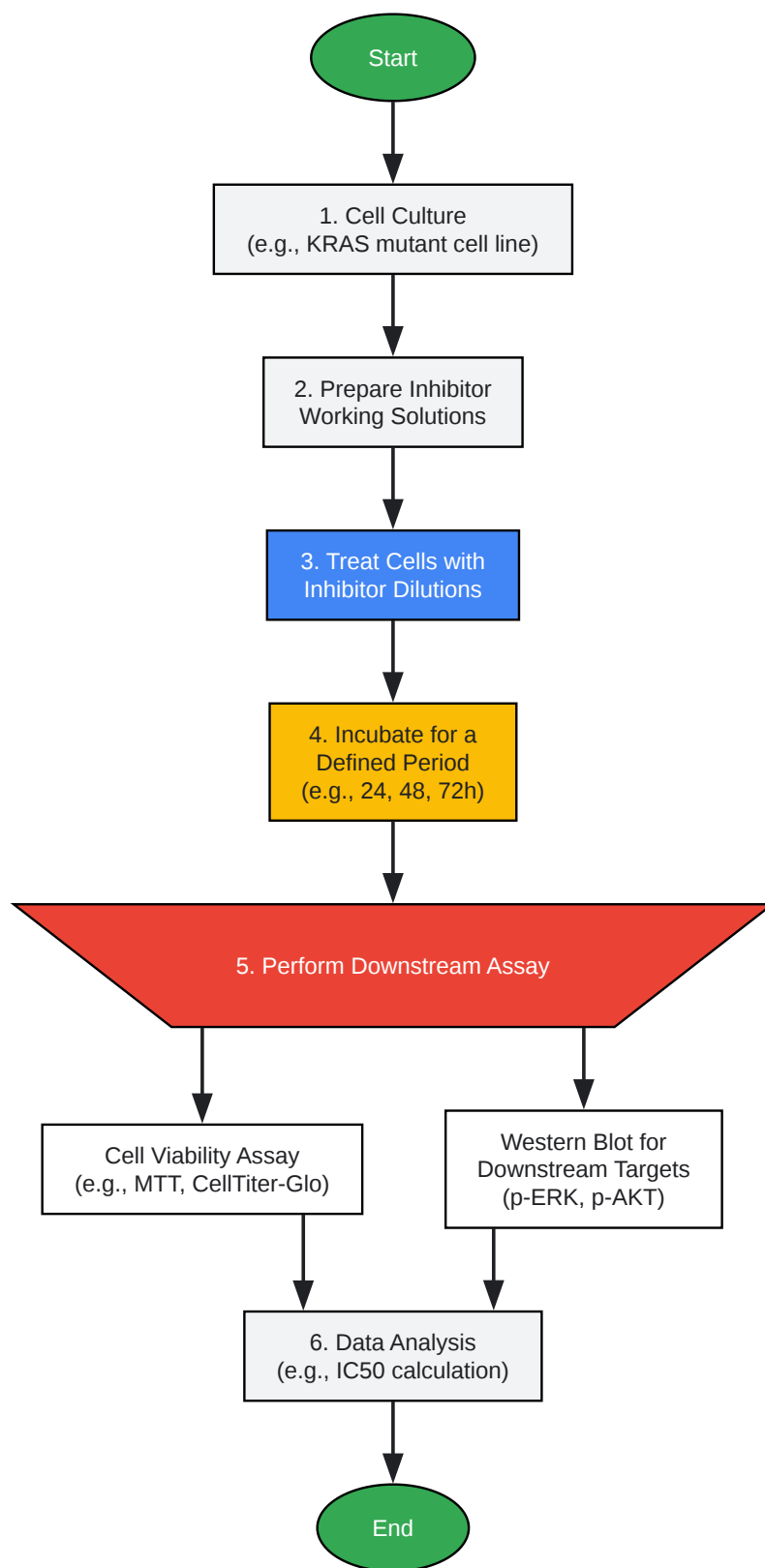


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Caption: Simplified KRAS signaling cascade and the point of intervention for K-Ras(G12C) inhibitors.

Experimental Workflow for Assessing Inhibitor Activity

The following workflow outlines a general procedure for evaluating the efficacy of a KRAS inhibitor in a cell-based assay.



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Caption: General experimental workflow for evaluating the in vitro efficacy of a KRAS inhibitor.

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References

- 1. file.glpbio.com [file.glpbio.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]
- 4. K-RAS inhibitor 9|1469337-91-4|COA [dcchemicals.com]
- 5. xcessbio.com [xcessbio.com]
- 6. abmole.com [abmole.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. caymanchem.com [caymanchem.com]
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